

Menthoglycol: An In-depth Technical Guide on its Environmental Breakdown and Ecological Impact

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Compound of Interest

Compound Name: *Menthoglycol*

Cat. No.: *B013437*

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Abstract

Menthoglycol, known scientifically as p-menthane-3,8-diol (PMD), is a widely used active ingredient in insect repellents, valued for its efficacy and natural origin from the oil of *Corymbia citriodora*. This technical guide provides a comprehensive overview of the current understanding of **Menthoglycol**'s environmental breakdown and ecological impact. A thorough review of publicly available scientific literature and regulatory documents reveals a significant data gap in quantitative environmental fate and ecotoxicity studies. This is primarily attributed to its principal use as a topical repellent, which regulatory bodies like the U.S. Environmental Protection Agency (EPA) have determined results in negligible direct environmental release. Consequently, extensive data requirements for environmental fate and non-target organism toxicity have been waived. This guide synthesizes the available qualitative information, data from related substances, and outlines standard experimental protocols relevant to the assessment of substances like **Menthoglycol**.

Environmental Fate and Biodegradation

There is a notable absence of publicly available, quantitative data on the environmental persistence and degradation kinetics of **Menthoglycol** in various environmental compartments such as soil, water, and air. Regulatory assessments by agencies like the U.S. EPA have

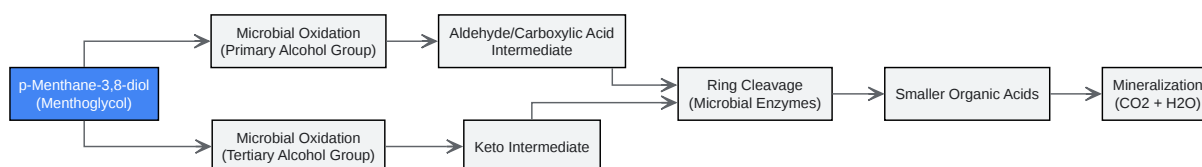
concluded that due to its use pattern—direct application to human skin—environmental exposure is minimal. Any potential release into the environment, for instance, through washing off, is expected to result in negligible concentrations due to dilution.

Despite the lack of detailed studies, **Menthoglycol** is widely reported by its manufacturers, such as Citrefine International, to be "readily biodegradable." This suggests that it is unlikely to persist in the environment. The chemical structure of **Menthoglycol**, a terpenoid diol, supports this assertion, as similar naturally occurring compounds are known to be susceptible to microbial degradation.

A Safety Data Sheet for Citriodiol®, a commercial form of **Menthoglycol**, states that it is readily biodegradable and that bioconcentration/accumulation is unlikely.^[1] It also indicates that the substance does not meet the criteria for classification as Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB).^[1]

Anticipated Environmental Breakdown Pathway

While specific degradation pathways for **Menthoglycol** are not detailed in the available literature, a hypothetical pathway can be proposed based on the metabolism of similar terpenoids. The breakdown is expected to be initiated by microbial oxidation of the hydroxyl groups, followed by ring cleavage and further degradation into smaller, readily metabolizable organic acids, ultimately leading to mineralization (conversion to CO₂ and water).



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A potential microbial degradation pathway for **Menthoglycol**.

Ecological Impact and Toxicity

Consistent with the waiver of environmental fate studies, there is a scarcity of publicly available ecotoxicity data for **Menthoglycol** for a wide range of aquatic and terrestrial organisms. The U.S. EPA has stated that due to its use pattern, there is no complete exposure pathway to terrestrial non-target organisms, and any residues in water from wash-off would be negligible due to dilution.[2] Therefore, the EPA has no risk concerns for aquatic organisms.[2]

Aquatic Toxicity

While specific LC50 (lethal concentration for 50% of the test population) and EC50 (effective concentration for 50% of the test population) values for **Menthoglycol** are not readily available in the public domain, some studies on the essential oil from which it is derived, *Corymbia citriodora* oil, provide some context. It is important to note that this oil contains a mixture of compounds, and its toxicity cannot be directly attributed to **Menthoglycol** alone.

One study found that the oil of lemon eucalyptus (containing **Menthoglycol**) was effective as a larvicide against the tiger mosquito *Aedes albopictus* but was also lethal to non-target mosquitofish (*Gambusia affinis*) and tadpoles of the frog *Pelophylax perezii* in the short-term.[3] Another study on the essential oil of *Eucalyptus citriodora* and its active compounds showed toxicity to the mosquito *Culex quinquefasciatus* and was found to be harmless to an aquatic predator and honey bees.[4]

A study comparing the cytotoxicity and zebrafish embryo toxicity of **Menthoglycol** and DEET found **Menthoglycol** to be less toxic. This provides some direct, albeit limited, evidence of its aquatic toxicity profile.

Table 1: Summary of Available Ecological Impact Data

Test Organism	Substance	Endpoint	Result	Source
Zebrafish (Danio rerio) embryos	p-Menthane-3,8-diol	Toxicity Comparison	Less toxic than DEET	Academic Study
Mosquitofish (Gambusia affinis)	Oil of Lemon Eucalyptus	Toxicity	Lethal in the short-term	[3]
Tadpoles (Pelophylax perezi)	Oil of Lemon Eucalyptus	Toxicity	Lethal in the short-term	[3]
Culex quinquefasciatus larvae	Eucalyptus citriodora oil	Toxicity	Toxic	[4]
Aquatic predator	Eucalyptus citriodora oil	Toxicity	Harmless	[4]
Honey bee (Apis mellifera)	Eucalyptus citriodora oil	Toxicity	Harmless	[4]

Experimental Protocols

While specific experimental data for **Menthoglycol** is limited, this section outlines the standard methodologies that would be employed to generate such data.

Ready Biodegradability Testing (OECD 301F)

The OECD 301F (Manometric Respirometry Test) is a standard method to assess the ready biodegradability of a substance.

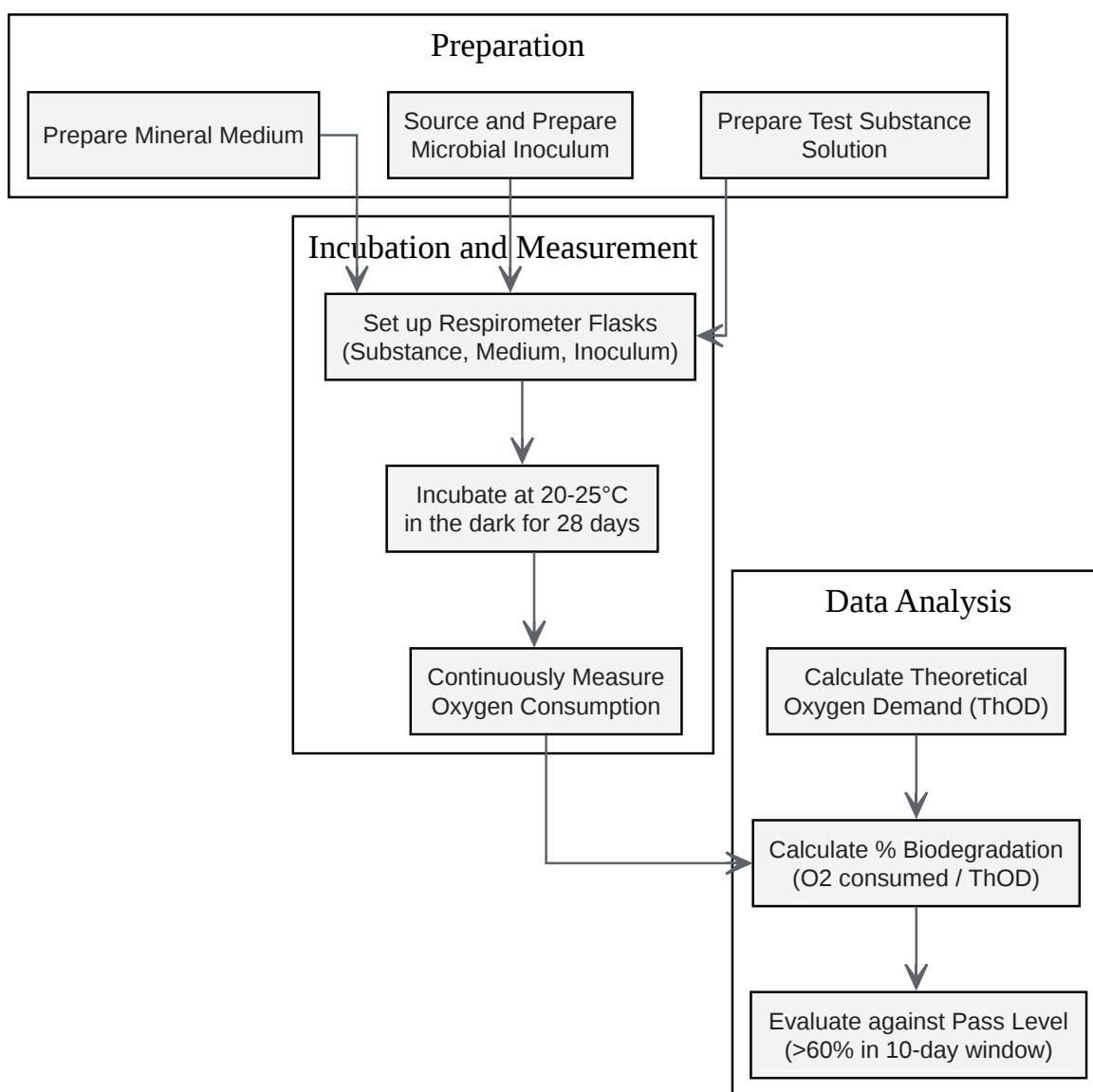
Objective: To determine the extent and rate of aerobic biodegradation of the test substance in an aqueous medium by microorganisms.

Methodology:

- **Test System:** Closed respirometer flasks containing a defined volume of mineral medium, the test substance as the sole carbon source, and an inoculum of aerobic microorganisms

(typically from activated sludge).

- Procedure: The consumption of oxygen by the microbial population during the degradation of the test substance is measured over a 28-day period. Carbon dioxide produced is absorbed by a potassium hydroxide solution.
- Data Analysis: The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD) of the test substance. A substance is considered readily biodegradable if it reaches a pass level of >60% ThOD within a 10-day window during the 28-day test period.



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Workflow for OECD 301F Ready Biodegradability Test.

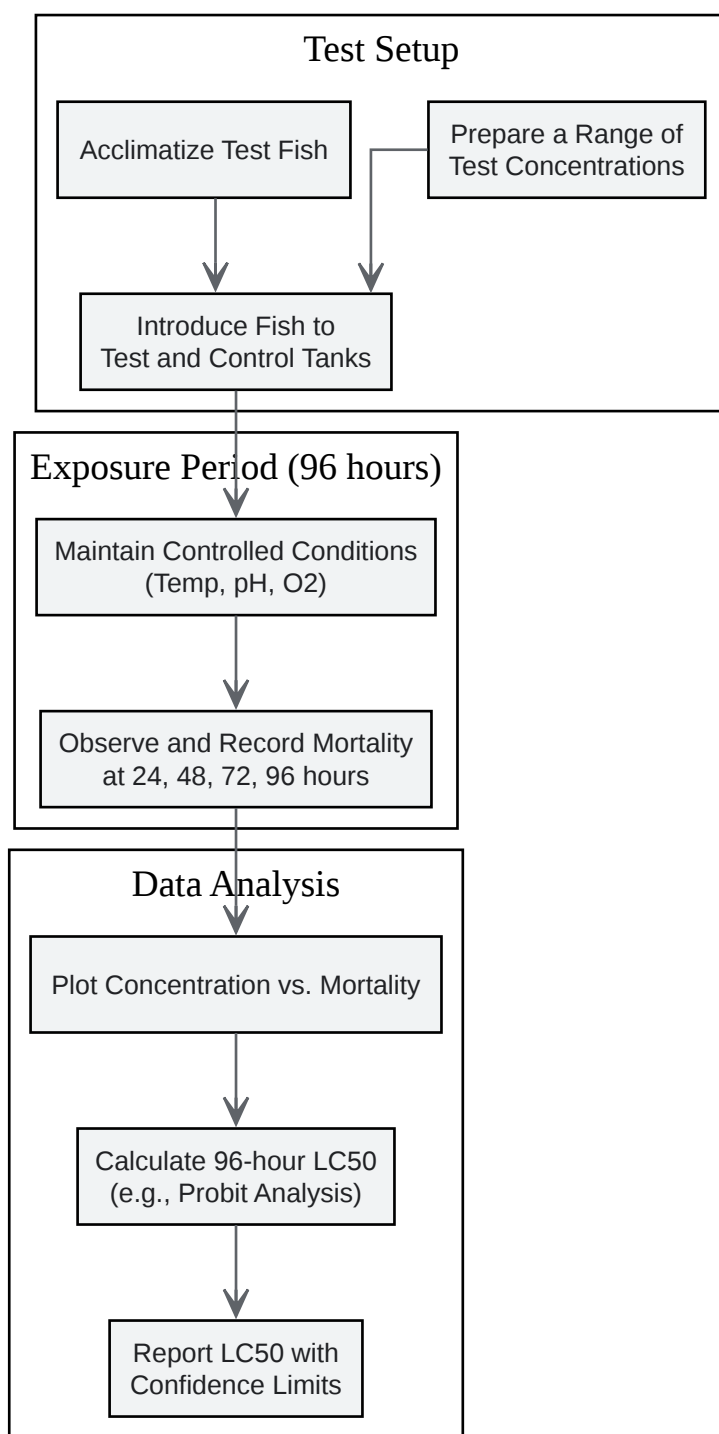
Acute Aquatic Toxicity Testing with Fish (OECD 203)

The OECD 203 (Fish, Acute Toxicity Test) is a standard method to determine the acute lethal toxicity of a substance to fish.

Objective: To determine the concentration of a substance that is lethal to 50% (LC50) of the test fish over a 96-hour exposure period.

Methodology:

- Test Organism: A recommended fish species, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- Test System: Fish are exposed to a range of concentrations of the test substance in a controlled aquatic environment (static, semi-static, or flow-through system).
- Procedure: The number of dead fish in each test concentration is recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The 96-hour LC50 value and its confidence limits are calculated using statistical methods (e.g., probit analysis).



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Workflow for OECD 203 Fish Acute Toxicity Test.

Conclusion

The available information strongly suggests that **Menthoglycol** has a favorable environmental profile, characterized by ready biodegradability and low potential for bioaccumulation. However, the lack of publicly available, detailed quantitative data on its environmental breakdown and ecotoxicity is a significant limitation for a comprehensive risk assessment. The primary reason for this data gap is the regulatory stance that its main use pattern does not lead to significant environmental exposure. While studies on the source material, *Corymbia citriodora* oil, offer some insights into potential ecological effects, these cannot be directly extrapolated to the purified active ingredient, **Menthoglycol**. Future research, particularly independent academic studies, would be invaluable in filling the existing data gaps and providing a more complete and quantitative understanding of the environmental fate and ecological impact of this widely used insect repellent.

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